

2-Methoxy-[1,1'-biphenyl]-4-carboxylic acid safety and handling

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Compound of Interest

Compound Name: 2-Methoxy-[1,1'-biphenyl]-4-carboxylic acid

Cat. No.: B1612684

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An In-depth Technical Guide to the Safe Handling of **2-Methoxy-[1,1'-biphenyl]-4-carboxylic Acid**

For Researchers, Scientists, and Drug Development Professionals

Introduction: A Proactive Approach to Safety

2-Methoxy-[1,1'-biphenyl]-4-carboxylic acid (CAS No: 5728-32-5) is a biphenyl derivative utilized in various research and development applications, including as a building block in the synthesis of complex organic molecules and potential pharmaceutical agents. While it offers significant utility, its safe handling is paramount to protect laboratory personnel and ensure the integrity of experimental outcomes. This guide moves beyond mere procedural checklists, providing a technical deep-dive into the why behind safety protocols. By understanding the compound's inherent properties and potential reactivity, researchers can cultivate a proactive safety culture grounded in scientific principles.

This document synthesizes data from authoritative safety data sheets (SDS), chemical databases, and general laboratory safety standards to provide a comprehensive framework for risk assessment and management when working with this compound.

Part 1: Compound Identification and Physicochemical Properties

A foundational understanding of a chemical's identity and physical characteristics is the first step in a robust safety assessment. These properties dictate its behavior under various laboratory conditions and inform appropriate storage and handling decisions.

Property	Value	Source
IUPAC Name	4-(2-Methoxyphenyl)benzoic acid	Synquest Labs[1]
Synonyms	2-(4-Carboxyphenyl)anisole, 4-Carboxy-2'-methoxybiphenyl	Synquest Labs[1]
CAS Number	5728-32-5	Synquest Labs[1]
Molecular Formula	C ₁₄ H ₁₂ O ₃	Synquest Labs[1]
Molecular Weight	228.25 g/mol	Sigma-Aldrich
Physical Form	Solid	Sigma-Aldrich
Appearance	Off-white to light yellow solid	Thermo Fisher Scientific[2]

Table 1: Chemical Identification and Key Properties.

Part 2: Hazard Analysis and GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating hazard information. **2-Methoxy-[1,1'-biphenyl]-4-carboxylic acid** is classified as hazardous, necessitating specific precautions.[3]

Hazard Class	Hazard Category	GHS Code	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315	Causes skin irritation
Serious Eye Damage/Irritation	Category 2A	H319	Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335	May cause respiratory irritation

Table 2: GHS Hazard Classification for **2-Methoxy-[1,1'-biphenyl]-4-carboxylic acid.**[\[1\]](#)[\[3\]](#)[\[4\]](#)

Expert Analysis of Hazards:

- Skin and Eye Irritation (H315, H319): The carboxylic acid functional group, while generally considered a weak acid, can cause significant irritation upon direct contact with mucous membranes and skin.[\[5\]](#) The biphenyl structure may also contribute to this irritant effect. Prolonged or repeated contact can lead to dermatitis. The primary risk is accidental contact from spills or handling solid powder without adequate personal protective equipment (PPE).
- Respiratory Irritation (H335): As a fine solid powder, the compound can easily become airborne during weighing or transfer.[\[1\]](#) Inhalation of this dust can irritate the mucous membranes of the respiratory tract, leading to coughing and shortness of breath. This underscores the critical need for appropriate engineering controls, such as a chemical fume hood or ventilated enclosure, during any procedure that may generate dust.

Part 3: Risk Mitigation and Personal Protective Equipment (PPE)

A multi-layered approach combining engineering controls, administrative controls, and PPE is essential for minimizing exposure. The selection of PPE is not a one-size-fits-all decision; it is a direct response to a risk assessment of the specific procedures being performed.

Engineering Controls: The First Line of Defense

- Ventilation: Always handle the solid compound inside a certified chemical fume hood or other ventilated enclosure to control dust and prevent respiratory exposure.[\[1\]](#)[\[6\]](#) The fume hood serves to capture airborne particles at the source, protecting the user's breathing zone.
- Safety Stations: Ensure that a safety shower and eyewash station are readily accessible and unobstructed in the immediate vicinity of the workstation.[\[3\]](#)[\[6\]](#) This is a critical failsafe in the event of accidental large-scale exposure.

Personal Protective Equipment (PPE): The Final Barrier

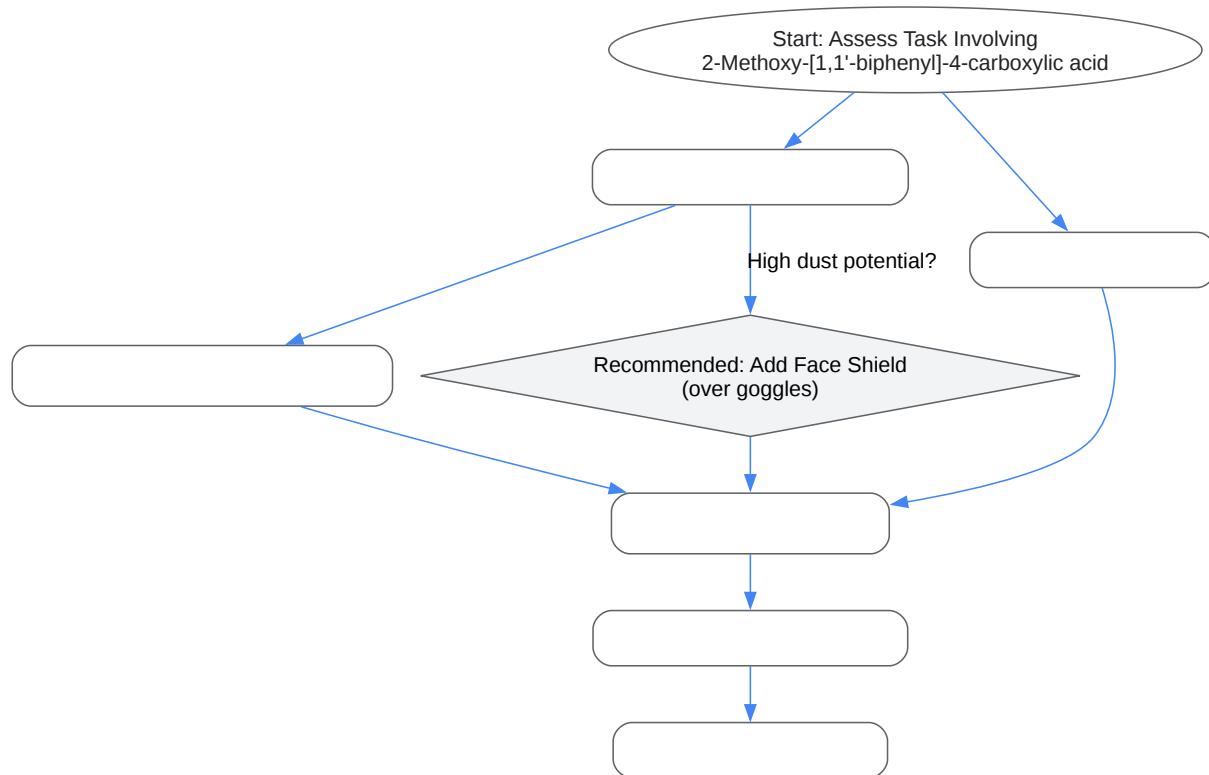
- Eye and Face Protection: Chemical splash goggles that meet the ANSI Z.87.1 standard are mandatory.[\[7\]](#) For procedures with a higher risk of splashing or dust generation, a face shield

should be worn over the goggles for full facial protection.[7][8]

- Skin Protection:

- Gloves: Wear chemical-resistant gloves, such as nitrile, at all times.[9] Gloves must be inspected for tears or holes before each use. It is crucial to practice proper glove removal techniques to avoid contaminating the skin. For prolonged tasks, consider double-gloving. [10]
- Lab Coat: A flame-resistant lab coat or gown should be worn and fully buttoned to protect skin and personal clothing.[7]

- Footwear: Closed-toe and closed-heel shoes must be worn in the laboratory to protect the feet from spills.[11]



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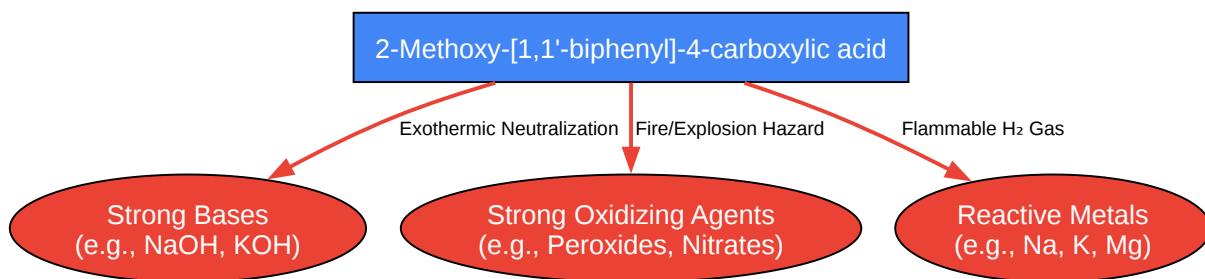
Caption: PPE selection workflow based on task-specific risks.

Part 4: Safe Storage and Handling Protocols

The chemical nature of this compound dictates specific storage and handling requirements to ensure its stability and prevent hazardous reactions.

Storage Protocol

- Container Integrity: Keep the container tightly closed when not in use to prevent contamination and absorption of moisture.[3][12] Store in the original, clearly labeled container.
- Location: Store in a cool, dry, and well-ventilated area away from direct sunlight and heat sources.[3][6][13]
- Segregation: Chemical incompatibility is a critical safety consideration. Store **2-Methoxy-[1,1'-biphenyl]-4-carboxylic acid** separately from:
 - Strong Bases: As a carboxylic acid, it will react exothermically with bases.
 - Strong Oxidizing Agents: Biphenyl compounds can be reactive towards strong oxidizers, posing a fire or explosion risk.[2][14]
 - Reactive Metals: Acids can react with metals to produce flammable hydrogen gas.
 - Store organic acids separately from inorganic/mineral acids.[15][16]
- Cabinetry: Do not store on metal shelves, which can corrode from acid vapors.[5][16] A dedicated corrosives or acid cabinet is recommended.[17] Use secondary containment trays to mitigate spills.[15][18]



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Caption: Key chemical incompatibilities to avoid during storage.

Handling Protocol

- Review SDS: Before use, always review the Safety Data Sheet (SDS) for the most current information.[\[17\]](#)
- Work Area: Designate a specific area for handling the compound. Use disposable bench liners to contain any minor drips or spills.
- Dispensing: Avoid generating dust when handling the solid.[\[2\]](#) Use a spatula to carefully transfer the material. Do not pour the powder. If transferring larger quantities, do so slowly to minimize dust clouds.
- Hygiene: Wash hands thoroughly with soap and water after handling, even if gloves were worn.[\[1\]](#)[\[13\]](#) Do not eat, drink, or smoke in the handling area.[\[6\]](#)
- Contamination: Remove and wash contaminated clothing before reuse.[\[3\]](#)[\[13\]](#)

Part 5: Emergency and First Aid Procedures

Immediate and correct response to an exposure or spill is critical. All personnel must be familiar with these procedures before beginning work.

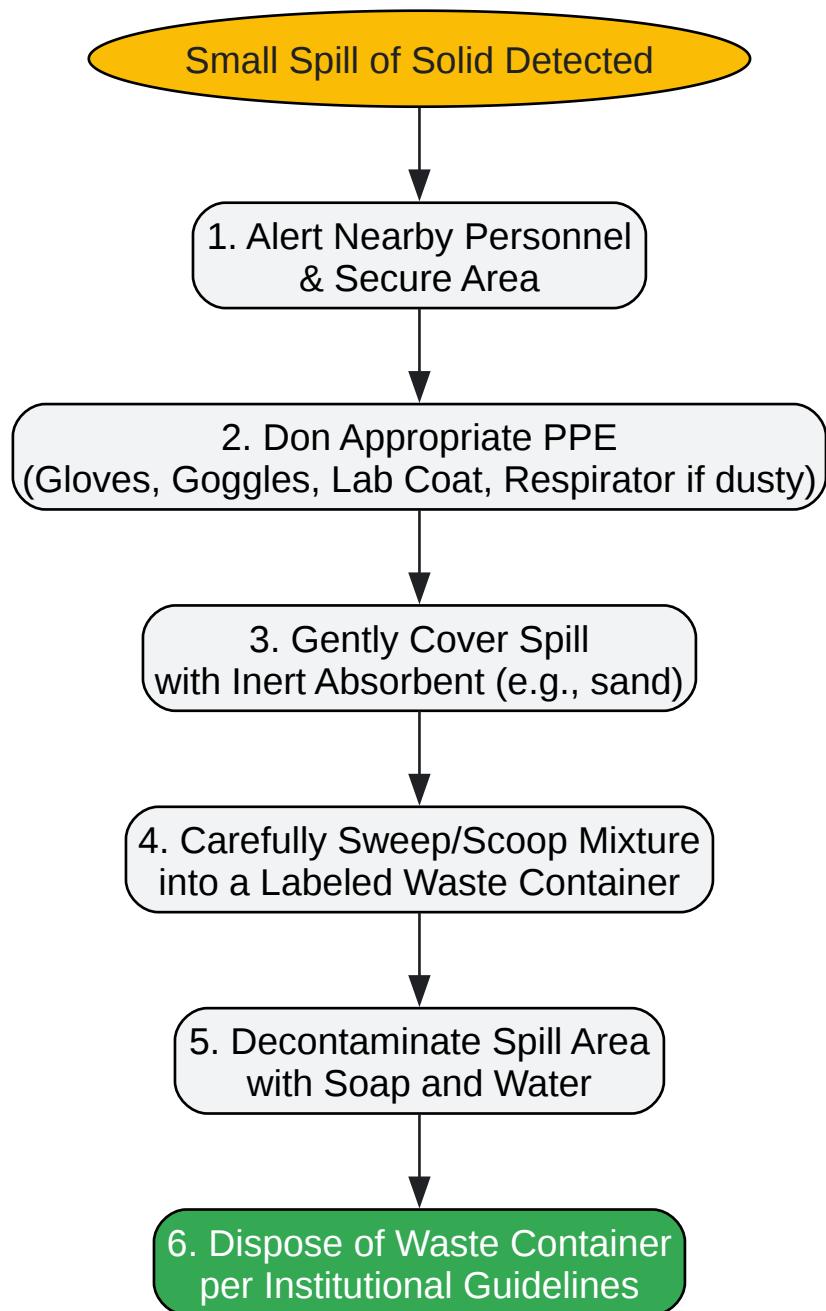
First Aid Measures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[3\]](#) Remove contact lenses if present and easy to do.[\[3\]](#) Seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected skin area immediately with plenty of soap and water for at least 15 minutes.[\[3\]](#)[\[14\]](#) If skin irritation occurs or persists, seek medical advice.[\[1\]](#)[\[3\]](#)
- Inhalation: Move the affected person to fresh air and keep them at rest in a position comfortable for breathing.[\[1\]](#)[\[3\]](#) If the person feels unwell or if breathing is difficult, call a poison center or physician.[\[2\]](#)
- Ingestion: Do NOT induce vomiting.[\[2\]](#) Clean the mouth with water and drink plenty of water afterwards.[\[3\]](#) Seek medical attention if symptoms occur.[\[3\]](#)

Spill Response Protocol

For a small laboratory spill of solid material:

- Alert & Secure: Alert personnel in the immediate area. Restrict access to the spill zone.
- PPE: Don the appropriate PPE as described in Part 3, including respiratory protection (if dust is present), gloves, goggles, and a lab coat.
- Containment & Cleanup: Do not use dry sweeping, as this will generate dust. Gently cover the spill with an inert absorbent material (e.g., vermiculite, sand). Carefully sweep or scoop the material into a suitable container for disposal.[\[2\]](#)[\[12\]](#)
- Decontamination: Clean the spill area thoroughly with soap and water, observing all environmental regulations.[\[6\]](#)
- Disposal: Label the container as hazardous waste and dispose of it according to institutional and local regulations.[\[1\]](#)[\[3\]](#)



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